

Technical Guide: 1,10-Decanediol-d20 in Research and Development

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Compound of Interest

Compound Name: 1,10-Decanediol-d20

Cat. No.: B1433862

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,10-Decanediol-d20**, a deuterated form of 1,10-Decanediol. Due to the limited availability of specific data for the deuterated compound, this guide also includes extensive information on the non-deuterated analogue (1,10-Decanediol) to provide a foundational understanding of its properties and applications. The guide will address the known details of **1,10-Decanediol-d20** and extrapolate its potential uses in research, particularly in metabolic studies and as an internal standard for mass spectrometry.

Core Compound Information

1,10-Decanediol-d20 is a stable, isotopically labeled version of 1,10-Decanediol where the 20 hydrogen atoms have been replaced with deuterium. This substitution makes it a valuable tool in various scientific applications, primarily due to the kinetic isotope effect and its utility as an internal standard in analytical chemistry.

Chemical and Physical Properties

Detailed experimental data for **1,10-Decanediol-d20** is not readily available in the public domain. However, its physical and chemical properties are expected to be very similar to that of 1,10-Decanediol, with slight differences in molecular weight and potentially in reaction kinetics.

Table 1: Physicochemical Properties of 1,10-Decanediol and **1,10-Decanediol-d20**

Property	1,10-Decanediol	1,10-Decanediol-d20
CAS Number	112-47-0	347841-78-5[1]
Molecular Formula	C ₁₀ H ₂₂ O ₂	C ₁₀ D ₂₀ H ₂ O ₂
Molecular Weight	174.28 g/mol	~194.40 g/mol [1]
Appearance	White crystalline solid	Not specified, expected to be a white solid
Melting Point	72-74 °C	Not specified, expected to be similar to the non-deuterated form
Boiling Point	297 °C at 760 mmHg	Not specified, expected to be similar to the non-deuterated form
Solubility	Soluble in alcohol, insoluble in water and petroleum ether.[2]	Not specified, expected to have similar solubility

Supplier Information

Several chemical suppliers offer **1,10-Decanediol-d20**, typically for research and development purposes.

Table 2: Supplier Information for **1,10-Decanediol-d20**

Supplier	Purity/Grade	Notes
BOC Sciences	98% atom D[1]	Available for inquiry.
Toronto Research Chemicals	Not specified	Listed in supplier directories.
Cleartsynth	Not specified	Listed in supplier directories.

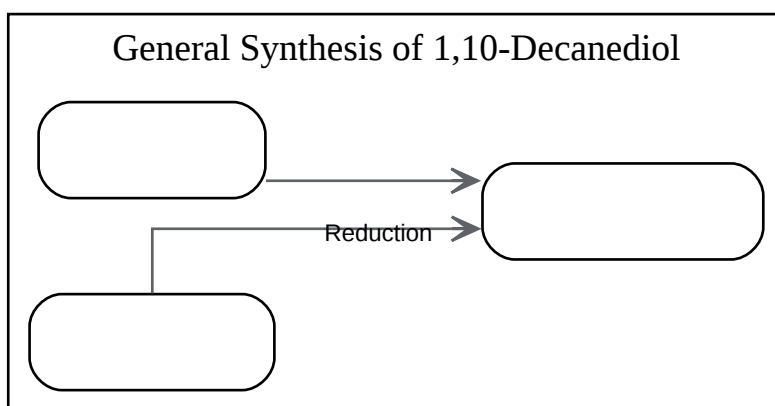
Synthesis

While a specific, detailed protocol for the synthesis of **1,10-Decanediol-d20** is not publicly available, the general approach would involve the reduction of a deuterated precursor. The

synthesis of the non-deuterated 1,10-Decanediol is well-established and can be adapted. A plausible synthetic route for **1,10-Decanediol-d20** would involve the reduction of a fully deuterated sebacic acid derivative.

General Synthetic Approach for 1,10-Decanediol

The synthesis of 1,10-Decanediol is typically achieved through the reduction of sebacic acid or its esters.



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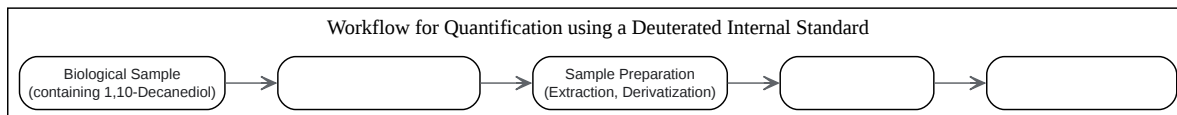
Caption: Plausible synthetic route for **1,10-Decanediol-d20**.

Applications in Research and Drug Development

The primary utility of **1,10-Decanediol-d20** lies in its application as an internal standard for quantitative mass spectrometry and in metabolic studies to trace the fate of the parent molecule.

Internal Standard for Mass Spectrometry

Deuterated compounds are ideal internal standards for mass spectrometry-based quantification. They share very similar chemical and physical properties with their non-deuterated counterparts, meaning they co-elute during chromatography and exhibit similar ionization efficiency. However, their difference in mass allows for their distinct detection by the mass spectrometer. This helps to correct for variations in sample preparation and instrument response, leading to more accurate and precise quantification.



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Caption: Use of **1,10-Decanediol-d20** as an internal standard.

Metabolic Studies

Deuterated compounds are widely used to study the metabolic fate of drugs and other xenobiotics. By administering the deuterated compound, researchers can track its absorption, distribution, metabolism, and excretion (ADME) without the need for radioactive labels. The metabolites will also be deuterated, allowing for their identification and quantification using mass spectrometry. This is particularly useful in identifying novel metabolic pathways and understanding the potential for drug-drug interactions. While no specific metabolic studies using **1,10-Decanediol-d20** have been identified, the general principle applies.

Experimental Protocols

As no specific experimental protocols for **1,10-Decanediol-d20** are available, this section provides a general protocol for the use of a deuterated internal standard in a quantitative LC-MS/MS analysis, which would be a primary application for this compound.

Protocol: Quantification of 1,10-Decanediol in a Biological Matrix using **1,10-Decanediol-d20** as an Internal Standard

- Preparation of Standards:
 - Prepare a stock solution of 1,10-Decanediol (analyte) in a suitable organic solvent (e.g., methanol) at a concentration of 1 mg/mL.
 - Prepare a stock solution of **1,10-Decanediol-d20** (internal standard, ISTD) in the same solvent at a concentration of 1 mg/mL.

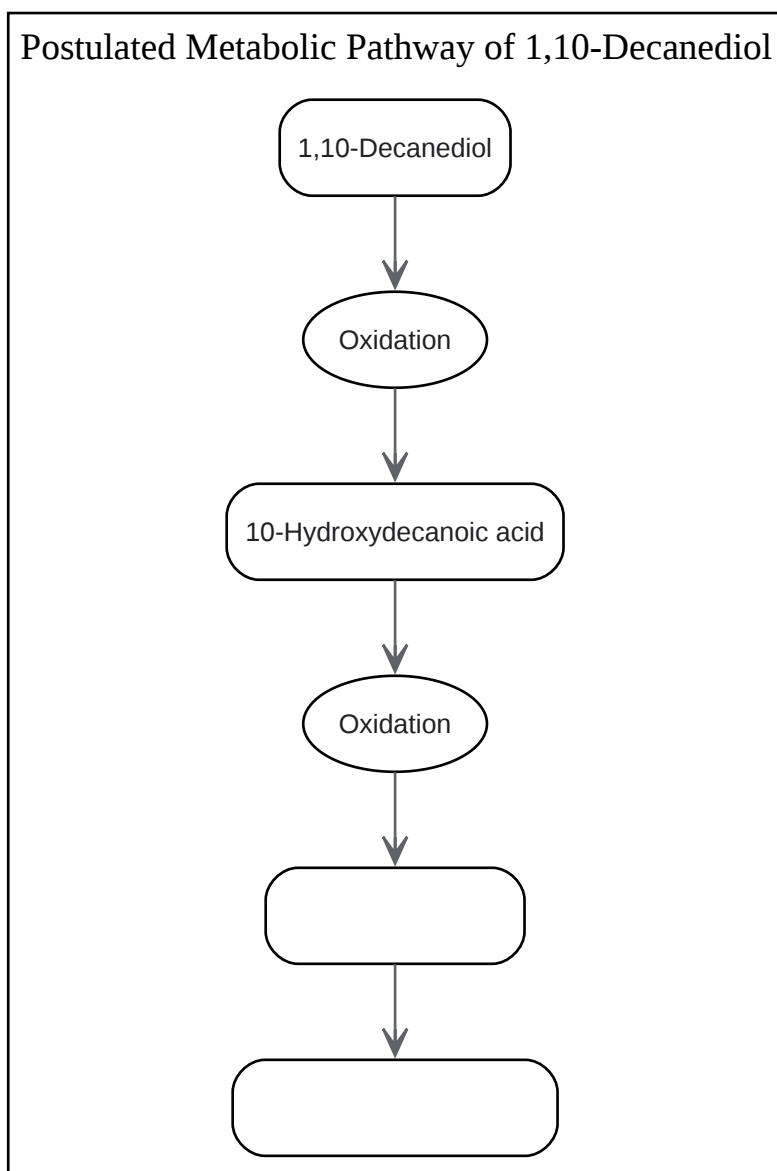
- Prepare a series of calibration standards by spiking known amounts of the analyte stock solution into a blank biological matrix (e.g., plasma, urine).
- Add a fixed amount of the ISTD stock solution to each calibration standard and to the unknown samples.
- Sample Preparation:
 - To an aliquot of the biological sample (and calibration standards), add the ISTD solution.
 - Perform a protein precipitation step by adding a cold organic solvent (e.g., acetonitrile).
 - Vortex and centrifuge the samples to pellet the precipitated proteins.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the residue in the mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Inject the prepared samples onto a suitable liquid chromatography system coupled to a tandem mass spectrometer.
 - Develop a chromatographic method to achieve good separation of the analyte from other matrix components.
 - Optimize the mass spectrometer parameters (e.g., ionization source, collision energy) for the detection of both the analyte and the ISTD.
 - Monitor specific precursor-to-product ion transitions for both 1,10-Decanediol and **1,10-Decanediol-d20**.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of the analyte to the ISTD against the concentration of the analyte in the calibration standards.

- Determine the concentration of 1,10-Decanediol in the unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling and Metabolic Pathways

There is no specific information available regarding the direct involvement of 1,10-Decanediol or its deuterated form in specific signaling pathways. Its primary biological relevance in the context of drug development is likely as a linker or a component of a larger molecule, or in its metabolic fate.

The metabolic pathway of long-chain diols like 1,10-decanediol in mammals is expected to proceed through oxidation to the corresponding dicarboxylic acid, which can then enter the beta-oxidation pathway.



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Caption: Postulated metabolic pathway for 1,10-Decanediol.

Conclusion

1,10-Decanediol-d20 is a valuable, commercially available tool for researchers in analytical chemistry and drug metabolism. While specific technical data and experimental applications for this deuterated compound are limited in publicly accessible literature, its utility can be inferred from the well-understood applications of deuterated internal standards and metabolic tracers. The information provided on the non-deuterated 1,10-Decanediol serves as a strong foundation

for its handling, properties, and potential biological fate. As research progresses, more specific applications and detailed protocols for **1,10-Decanediol-d20** are likely to emerge.

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References

- 1. decanediol suppliers USA [americanchemicalsuppliers.com]
- 2. 1,10-Decanediol, 97% | Fisher Scientific [fishersci.ca]
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